

7-Nitroindole Derivatives as Caged Neurotransmitters: A Technical Guide

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Compound of Interest

Compound Name: 7-Nitroindole

Cat. No.: B1294693

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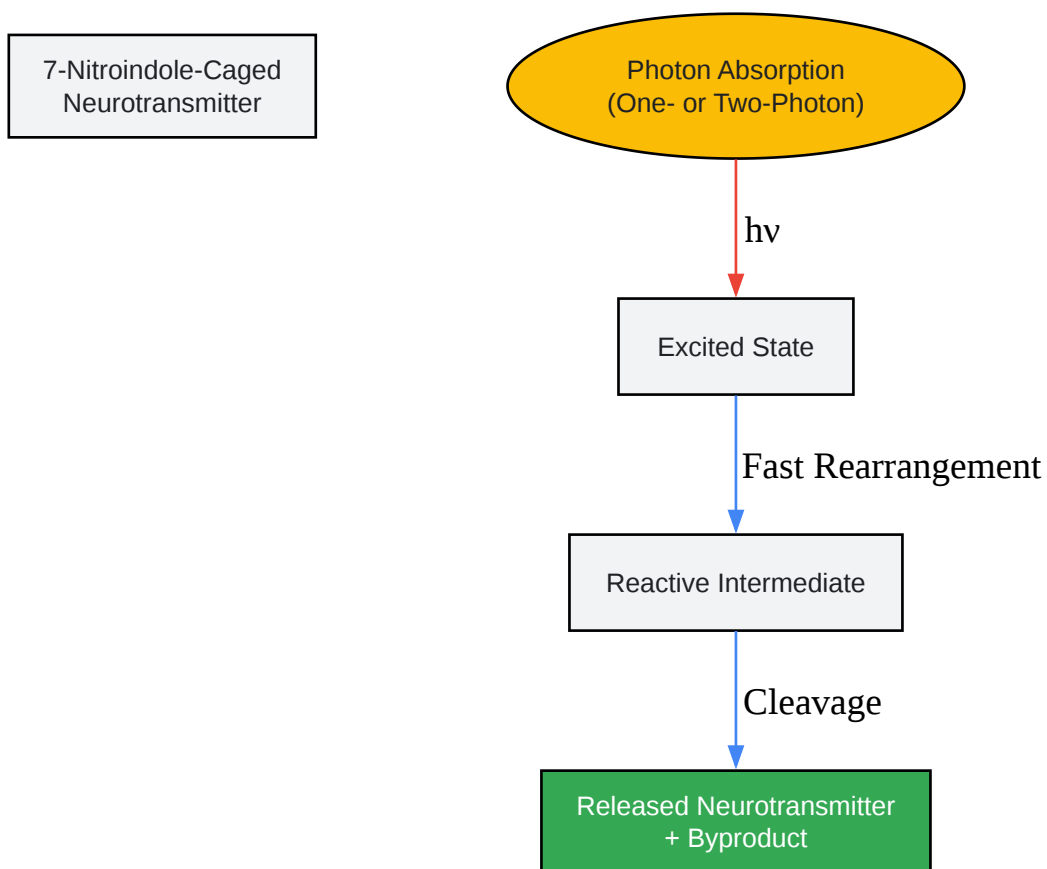
Introduction

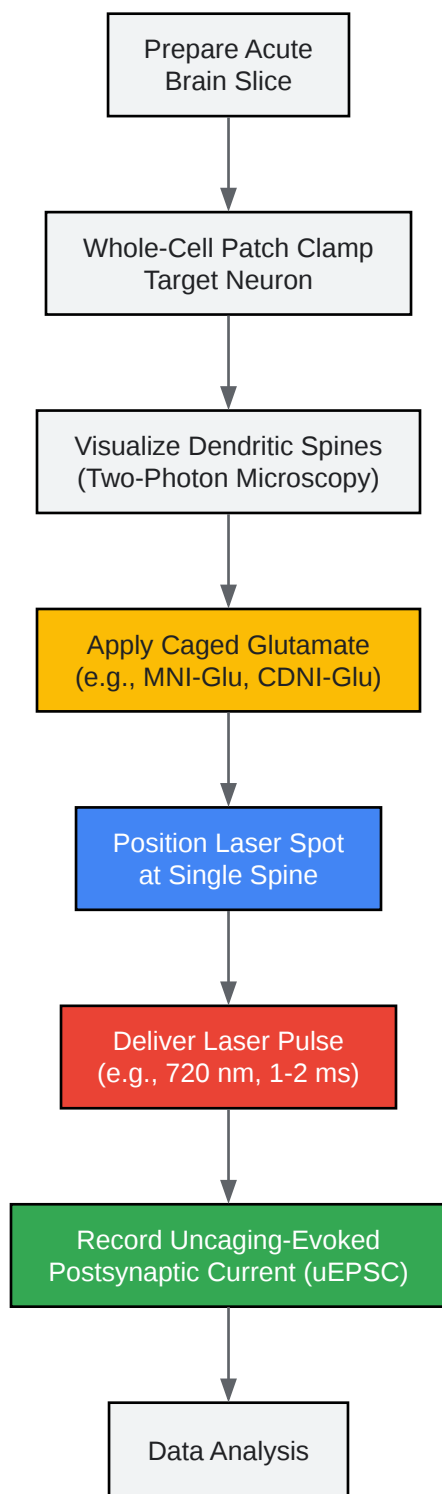
In the intricate landscape of neuroscience, the ability to control neural activity with high spatiotemporal precision is paramount to unraveling the complexities of neural circuits and synaptic function. Caged compounds, photolabile molecules that release a bioactive substance upon illumination, have emerged as indispensable tools for achieving this control. Among the various classes of caging chromophores, **7-nitroindole** derivatives have garnered significant attention for their favorable photophysical and chemical properties, enabling the precise release of neurotransmitters like glutamate and GABA. This technical guide provides an in-depth overview of **7-nitroindole**-based caged neurotransmitters, focusing on their core principles, quantitative properties, experimental applications, and synthetic methodologies, tailored for researchers, scientists, and drug development professionals.

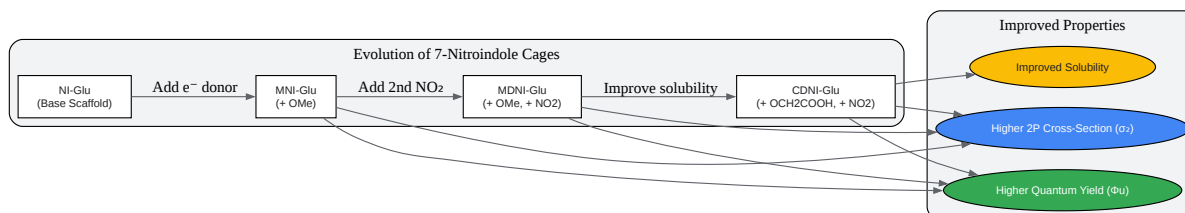
Core Concepts: The Mechanism of 7-Nitroindole Uncaging

The functionality of **7-nitroindole** derivatives as caging groups lies in their ability to undergo a rapid, light-induced chemical transformation. These compounds are N-acyl-7-nitroindolines, which are activated by near-UV or two-photon infrared light.^[1] Upon absorption of a photon, the molecule enters an excited state, leading to a rearrangement that ultimately cleaves the bond holding the neurotransmitter. This process, known as photolysis or uncaging, is remarkably fast, with release times often in the microsecond to millisecond range, mimicking the speed of natural synaptic transmission.^{[2][3]} A key advantage of the 7-nitroindolinyll cage is

its high stability against hydrolysis at physiological pH, ensuring that the neurotransmitter is only released upon light stimulation.[2][4]







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References

- 1. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 2. Photochemical and pharmacological evaluation of 7-nitroindolyl- and 4-methoxy-7-nitroindolyl-amino acids as novel, fast caged neurotransmitters - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Development of anionically decorated caged neurotransmitters: in vitro comparison of 7-nitroindolyl- and 2-(p-phenyl-o-nitrophenyl)-propyl-based photochemical probes - PMC [pmc.ncbi.nlm.nih.gov]
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